

Commercial Availability and Technical Guide for Foramsulfuron-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Foramsulfuron-d6

Cat. No.: B15612524

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial suppliers and availability of **Foramsulfuron-d6**. It is intended for researchers, scientists, and professionals in drug development who require this deuterated analogue for analytical and research purposes. This document outlines the technical specifications, typical applications, and procurement workflows for **Foramsulfuron-d6**.

Foramsulfuron is a sulfonylurea herbicide that functions by inhibiting the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in plants. The deuterated form, **Foramsulfuron-d6**, serves as an invaluable tool in analytical chemistry, primarily as an internal standard for quantitative analysis. Its use is particularly prominent in studies involving environmental monitoring and residue analysis in various matrices, such as water and soil, often employing techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Stable isotope-labeled molecules, including deuterated derivatives, are considered ideal internal standards because their physical and chemical properties closely resemble the target analyte. This similarity allows for comparable extraction recovery, chromatographic retention time, and ionization patterns in mass spectrometry, which helps to correct for variations in sample preparation and analysis, thereby improving the accuracy of quantification.

Commercial Suppliers and Product Specifications

Foramsulfuron-d6 is available from several specialized chemical suppliers that provide reference standards for research and analytical purposes. The following table summarizes the available information from prominent commercial vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Formula Weight	Additional Information
LGC Standards	Foramsulfuron-d6	Not specified	Not specified	Not specified	Available in 1 mg, 5 mg, and 10 mg pack sizes. A Certificate of Analysis is provided, and an "Exact Weight" packaging option ensures precision up to three decimal places. [1]
ASCA GmbH	Foramsulfuron-d6	173159-57-4 (unlabelled)	C ₁₇ H ₁₄ D ₆ N ₆ O ₇ S	458.48	Categorized as a Stable Isotope Labelled, Deuterated product. [2]
Simson Pharma Limited	Foramsulfuron	173159-57-4	Not specified for d6	Not specified for d6	Supplies Foramsulfuron and provides a Certificate of Analysis with each compound. [3]
Sigma-Aldrich (Merck)	Foramsulfuron	173159-57-4	C ₁₇ H ₂₀ N ₆ O ₇ S	452.44	Provides the non-labeled compound as

a
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standard.

Experimental Protocols and Applications

While specific experimental protocols are highly dependent on the research context, the primary application of **Foramsulfuron-d6** is as an internal standard in quantitative analytical methods.

General Protocol for Use as an Internal Standard in LC-MS/MS:

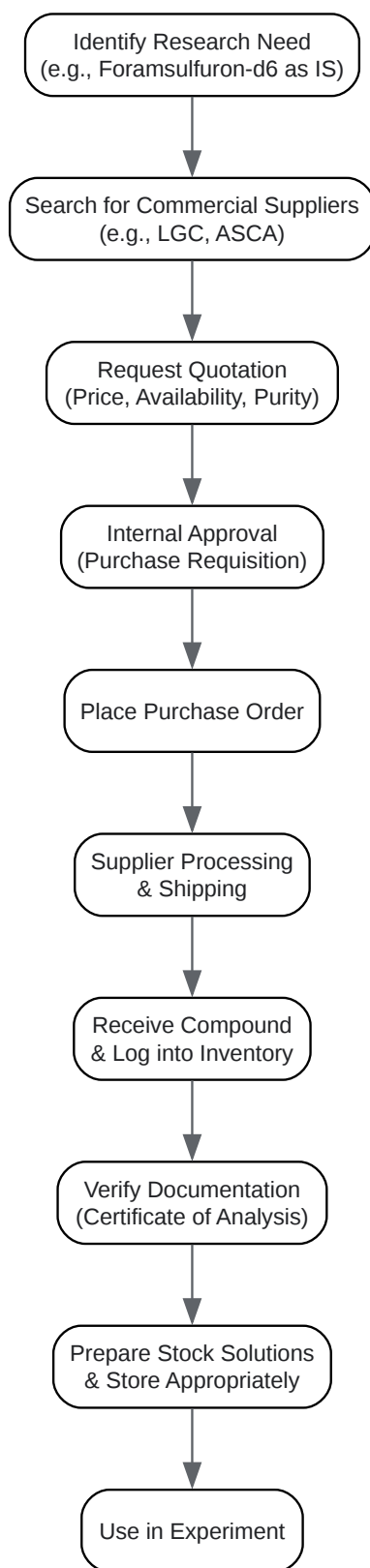
- **Preparation of Standard Solutions:** A stock solution of **Foramsulfuron-d6** is prepared in a suitable organic solvent. This is then used to create a working internal standard solution at a known concentration.
- **Sample Preparation:** A precise volume of the internal standard working solution is added to all samples, calibration standards, and quality control samples before any extraction or cleanup steps.
- **Extraction:** The target analyte (Foramsulfuron) and the internal standard (**Foramsulfuron-d6**) are co-extracted from the sample matrix (e.g., water, soil, biological tissue).
- **Chromatographic Separation:** The extracted sample is injected into an LC-MS/MS system. The chromatographic conditions are optimized to achieve good separation of the analytes. Due to the deuterium isotope effect, the deuterated standard may have a slightly different retention time than the non-labeled analyte.
- **Mass Spectrometric Detection:** The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both Foramsulfuron and **Foramsulfuron-d6**.
- **Quantification:** The peak area ratio of the analyte to the internal standard is calculated. A calibration curve is generated by plotting this ratio against the concentration of the analyte in the calibration standards. The concentration of the analyte in the unknown samples is then

determined from this curve. The use of a deuterated internal standard helps to compensate for matrix effects and variations in instrument response.

Visualizing Workflows and Concepts

Procurement Workflow for Analytical Standards

The following diagram illustrates a typical workflow for procuring a chemical standard like **Foramsulfuron-d6** for research purposes.

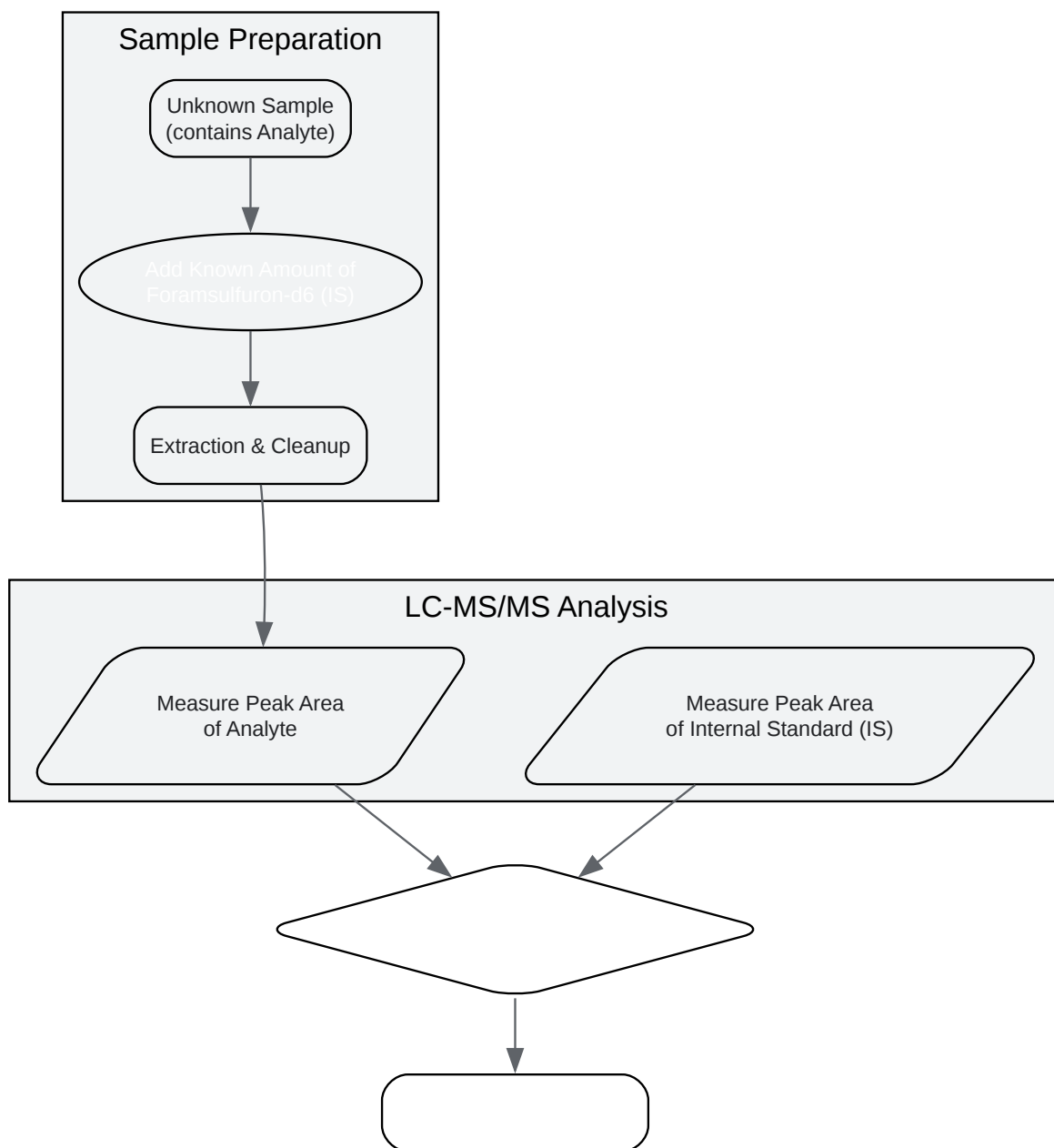


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Procurement workflow for a chemical standard.

Conceptual Diagram of Internal Standard Use

This diagram illustrates the role of a deuterated internal standard in a quantitative analytical workflow to ensure accurate measurement of the target analyte.



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Role of an internal standard in quantitative analysis.

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References

- 1. Foramsulfuron-d6 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Foramsulfuron-d6 | ASCA GmbH Angewandte Synthesechemie Adlershof [[asca-berlin.de](https://www.asca-berlin.de)]
- 3. Foramsulfuron | CAS No- 173159-57-4 | Simson Pharma Limited [[simsonpharma.com](https://www.simsonpharma.com)]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide for Foramsulfuron-d6]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15612524#commercial-suppliers-and-availability-of-foramsulfuron-d6>]

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